

BODIPY TR Methyl Ester: A Technical Guide for Cellular Imaging and Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *BODIPY TR methyl ester*

Cat. No.: *B1147954*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

BODIPY TR methyl ester is a lipophilic, red-fluorescent dye belonging to the boron-dipyrromethene (BODIPY) family of fluorophores.^[1] Renowned for their exceptional photostability, high fluorescence quantum yields, and sharp emission spectra, BODIPY dyes have become indispensable tools in cellular biology and drug discovery.^{[2][3]} **BODIPY TR methyl ester** readily permeates cell membranes to stain intracellular structures, including the endoplasmic reticulum, Golgi apparatus, and mitochondria, while generally not localizing in the plasma membrane.^[4] Its most prominent application is as a vital counterstain in conjunction with Green Fluorescent Protein (GFP) for multi-color imaging, enabling researchers to visualize the cytoarchitectural context of GFP-expressing cells.^[5] The significant spectral separation between **BODIPY TR methyl ester** and GFP minimizes fluorescence bleed-through, facilitating clear, dual-channel imaging.^{[3][6]} This guide provides a comprehensive overview of **BODIPY TR methyl ester**, including its physicochemical properties, experimental protocols for its use, and its applications in biological research.

Core Properties and Physicochemical Data

BODIPY TR methyl ester exhibits robust and stable fluorescence across a range of environments. Its spectral characteristics make it an ideal partner for GFP in simultaneous dual-color fluorescence microscopy. Below is a summary of its key quantitative properties.

Property	Value	Reference
Excitation Maximum (λ_{ex})	589 nm	[7]
Emission Maximum (λ_{em})	616 nm	[7]
Molar Extinction Coefficient (ϵ)	69,000 $\text{cm}^{-1}\text{M}^{-1}$	[7]
Fluorescence Quantum Yield (Φ)	0.9	[7]
Molecular Formula	<chem>C22H17BF2N2O3S</chem>	
Molecular Weight	438.26 g/mol	
Solubility	Soluble in DMSO	[8]
Photostability	High	[3][9]

Experimental Protocols

I. Preparation of Stock and Working Solutions

A. Stock Solution (5 mM): To prepare a 5 mM stock solution, dissolve the commercially available solid **BODIPY TR methyl ester** in anhydrous dimethyl sulfoxide (DMSO). For example, dissolve 1 mg of the dye in approximately 456 μL of DMSO. This stock solution should be stored at -20°C, protected from light.[8]

B. Working Solution: The optimal concentration of the working solution is cell-type dependent and should be determined empirically.

- For Cultured Cells: Dilute the 5 mM stock solution to a final concentration of 0.1 μM to 1.0 μM in a suitable buffer, such as Hanks' Balanced Salt Solution (HBSS) containing 10 mM HEPES, pH 7.4.[6]
- For Zebrafish Embryos: A common working solution is 100 μM **BODIPY TR methyl ester** with 2% DMSO in Embryo Rearing Medium (ERM) buffered with 5 mM HEPES (pH 7.2). This can be prepared by diluting the 5 mM stock solution 1:50.[8]

II. Staining Protocol for Live Cultured Cells

- Cell Preparation: Plate cells on glass-bottom dishes or coverslips suitable for fluorescence microscopy and culture until the desired confluence.
- Preparation of Staining Solution: Prepare the working solution of **BODIPY TR methyl ester** at the desired concentration (e.g., 0.1 μ M) in pre-warmed culture medium or HBSS.
- Staining: Remove the culture medium from the cells and add the staining solution.
- Incubation: Incubate the cells for 10-30 minutes at 37°C, protected from light.[6]
- Washing: Remove the staining solution and wash the cells two to three times with pre-warmed culture medium or buffer to remove any unbound dye.
- Imaging: The cells are now ready for imaging using a fluorescence microscope equipped with filters appropriate for Texas Red or similar fluorophores. For confocal microscopy, excitation at 561 nm or 568 nm is recommended.[6]

III. Staining Protocol for Zebrafish Embryos

- Embryo Collection: Collect zebrafish embryos at the desired developmental stage.
- Preparation of Staining Solution: Prepare a 100 μ M **BODIPY TR methyl ester** staining solution in buffered ERM as described above.[8]
- Staining: Transfer the embryos into the staining solution.
- Incubation: Incubate the embryos for 1 hour at room temperature, protected from light.[8]
- Washing: Transfer the embryos through three successive washes in fresh, buffered ERM to remove excess dye.[8]
- Mounting and Imaging: Mount the stained embryos in an appropriate imaging chamber for live imaging. For time-lapse recordings, embryos may be deyolked and secured to a coverslip.[8]

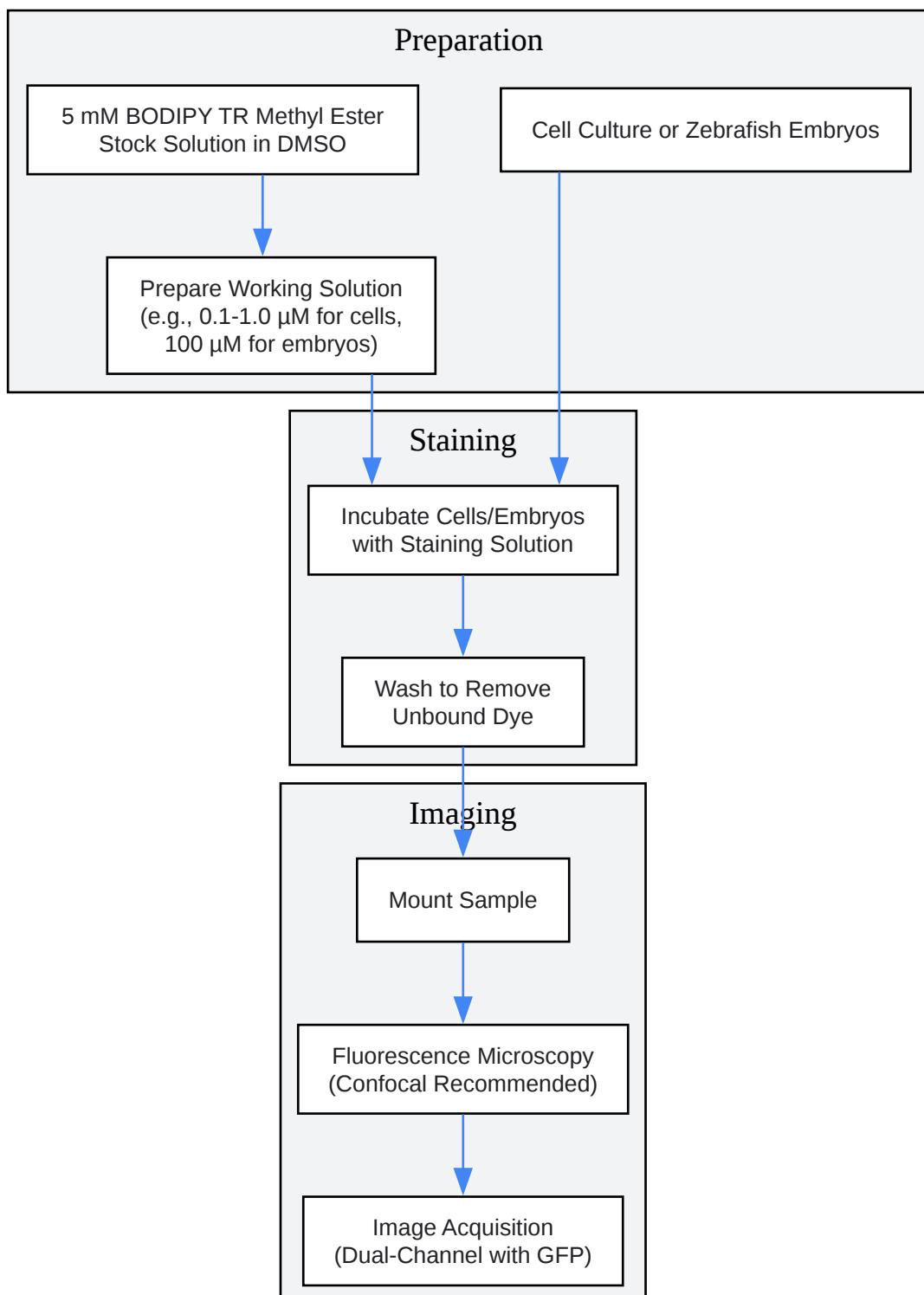
IV. Fixation of Stained Samples

BODIPY TR methyl ester staining is compatible with formaldehyde fixation.[9]

- Staining: Stain live cells or embryos according to the protocols above.
- Fixation: After staining and washing, fix the samples in 4% paraformaldehyde in a suitable buffer (e.g., PBS for cells, buffered ERM for embryos) for 1 hour at 4°C.[8]
- Washing: Wash the fixed samples several times with buffer to remove the fixative.
- Imaging: The fixed samples can now be mounted and imaged. Note that permeabilization with detergents like Triton X-100 may extract the lipophilic dye and is generally not recommended.[6]

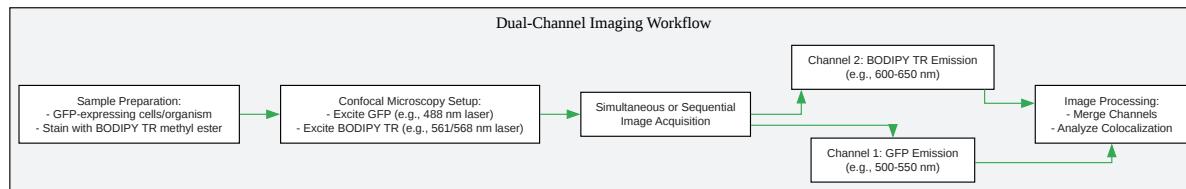
Visualizations: Workflows and Conceptual Diagrams

The following diagrams illustrate the experimental workflow for using **BODIPY TR methyl ester** and its conceptual application in cellular signaling studies.



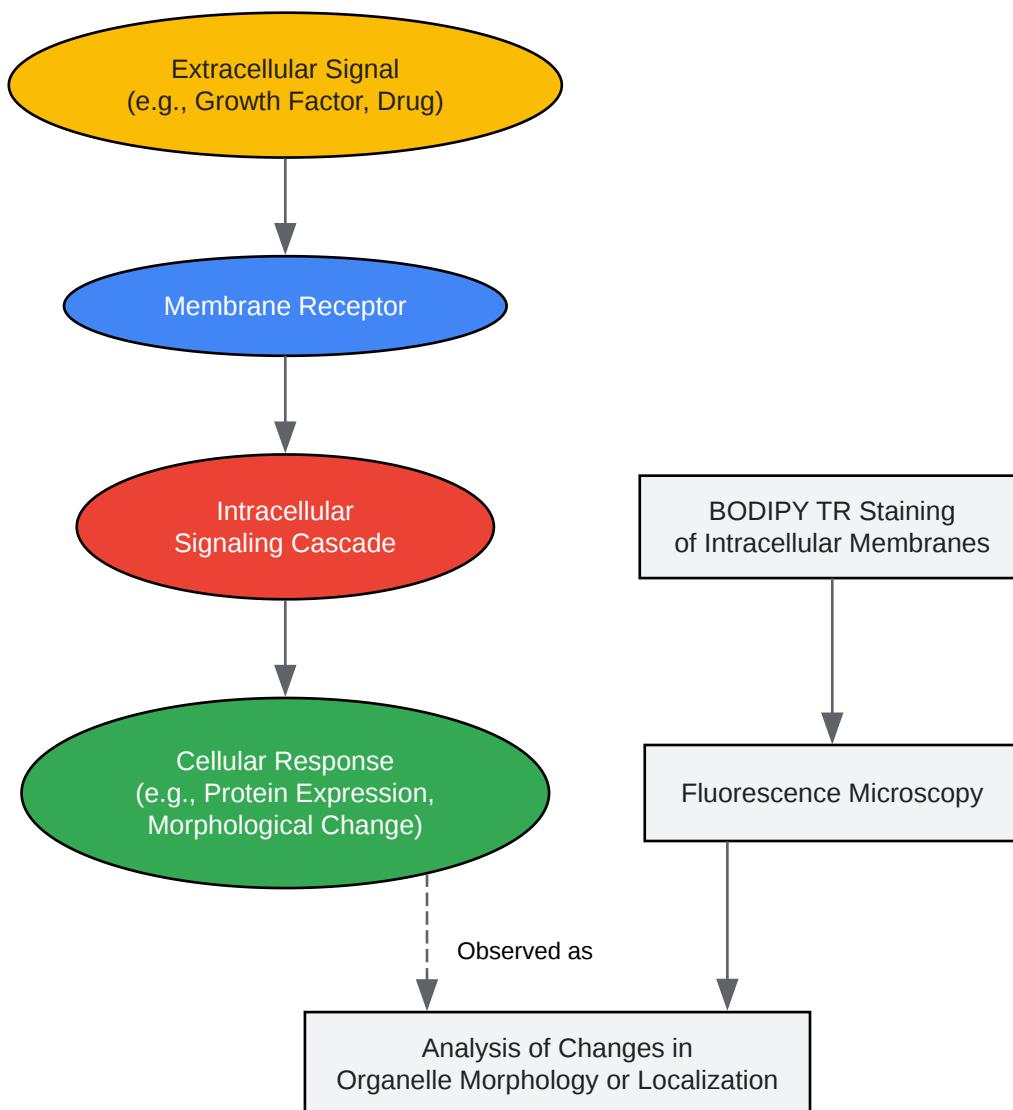
[Click to download full resolution via product page](#)

General experimental workflow for staining with **BODIPY TR methyl ester**.



[Click to download full resolution via product page](#)

Workflow for dual-channel imaging of GFP and **BODIPY TR methyl ester**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BODIPY-Based Molecules for Biomedical Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. probes.bocsci.com [probes.bocsci.com]

- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Visualizing morphogenesis in transgenic zebrafish embryos using BODIPY TR methyl ester dye as a vital counterstain for GFP - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. documents.thermofisher.com [documents.thermofisher.com]
- 7. BDP TR methyl ester (A270119) | Antibodies.com [antibodies.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [BODIPY TR Methyl Ester: A Technical Guide for Cellular Imaging and Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1147954#what-is-bodipy-tr-methyl-ester>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com